

# Gas Chromatography Analysis of Organotin Compounds: Application Note & Protocol

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## Compound of Interest

Compound Name: DIVINYLTIN DICHLORIDE

CAS No.: 7532-85-6

Cat. No.: B1582001

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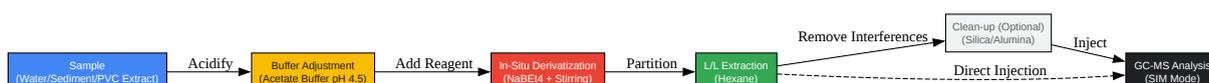
## Executive Summary

Organotin compounds (OTCs) are a class of organometallic chemicals used extensively as heat stabilizers in polyvinyl chloride (PVC) plastics, biocides in antifouling paints, and catalysts in industrial processes. In the context of drug development, OTCs are critical "leachables" that must be monitored in pharmaceutical packaging (blister packs, IV tubing) to ensure patient safety.

Because organotins are polar and ionic, they cannot be analyzed directly by gas chromatography. They must first be derivatized into volatile, non-polar species.<sup>[1]</sup> This guide presents a robust, field-proven protocol using Sodium Tetraethylborate (NaBEt<sub>4</sub>) for in-situ ethylation. This method is superior to historical Grignard derivatization due to its compatibility with aqueous matrices and higher throughput.

## Analytical Workflow

The following diagram outlines the critical path from sample preparation to data acquisition.



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Figure 1: Operational workflow for the analysis of organotin compounds via in-situ ethylation.

## Detailed Experimental Protocol

### Reagents and Standards

- Derivatizing Agent: Sodium tetraethylborate ( $\text{NaBEt}_4$ ).<sup>[2]</sup> Caution: Solid  $\text{NaBEt}_4$  is pyrophoric. Handle under inert gas.<sup>[3]</sup> Prepare 2% (w/v) aqueous solution daily.
- Internal Standard (IS): Tripropyltin chloride (TPrT) or deuterated Tributyltin (TBT-d27).
- Buffer: 1M Sodium Acetate / Acetic Acid buffer (pH 4.5).
- Extraction Solvent: n-Hexane (Pesticide grade).

### Sample Preparation & Derivatization

This procedure is optimized for aqueous samples or aqueous leachates from plastic materials.

- Aliquot: Transfer 50 mL of sample (or leachate) into a 100 mL glass vessel.
- Spike: Add 50  $\mu\text{L}$  of Internal Standard solution (10  $\mu\text{g}/\text{mL}$  TPrT).
- Buffer: Add 5 mL of Acetate buffer to adjust pH to  $4.5 \pm 0.2$ .
  - Expert Insight: The ethylation reaction yield is pH-dependent. A pH > 6 leads to hydrolysis of the organotins, while pH < 3 degrades the  $\text{NaBEt}_4$  reagent too quickly.
- Derivatize: Add 1 mL of freshly prepared 2%  $\text{NaBEt}_4$  solution.
- Extract: Immediately add 5 mL of n-Hexane.
- Agitate: Shake vigorously or stir for 30 minutes at room temperature.
  - Mechanism:<sup>[4][5]</sup> The ethyl group from the borate replaces the ionic ligand ( $\text{Cl}^-/\text{OH}^-$ ) on the tin atom, forming a volatile tetra-alkyl tin species (e.g., Tributyltin  $\rightarrow$  Tributylethyltin).

- Separate: Allow phases to separate. Recover the upper hexane layer.[3][6]
- Dry: Pass the hexane extract through anhydrous sodium sulfate to remove residual water.

## Gas Chromatography Parameters

- System: Agilent 7890/8890 or equivalent.
- Column: HP-5MS UI or DB-5MS (30 m × 0.25 mm × 0.25 μm).
  - Why: The 5% phenyl phase provides optimal selectivity for separating the ethylated butyltin congeners.
- Inlet: Splitless mode; 260°C; Purge flow 50 mL/min at 1.0 min.
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Oven Program:
  - 60°C for 1 min.
  - Ramp 20°C/min to 150°C.
  - Ramp 10°C/min to 280°C.
  - Hold 2 min.

## Mass Spectrometry Detection (SIM Mode)

Operate in Selected Ion Monitoring (SIM) mode to maximize sensitivity. Organotins have a characteristic isotope cluster (Sn-116 to Sn-124).

Table 1: SIM Acquisition Parameters for Ethylated Derivatives

Compound	Derivative Form	Quant Ion (m/z)	Qualifier Ions (m/z)	Retention Order
Monobutyltin (MBT)	Butyltriethyltin	235	179, 151, 121	1
Dibutyltin (DBT)	Dibutyldiethyltin	263	235, 179, 151	2
Tributyltin (TBT)	Tributylethyltin	291	263, 179, 151	3
Tripropyltin (IS)	Tripropylethyltin	263	235, 193	(Between DBT/TBT)
Triphenyltin (TPhT)	Triphenylethyltin	351	197, 120	4

Note: The m/z 291 ion corresponds to the loss of an ethyl group from the Tributylethyltin molecule, preserving the Sn-Butyl cluster.

## Quality Control & Validation Criteria

To ensure data integrity, the following criteria must be met for every batch:

- Linearity: Calibration curves (0.5 – 50 ng/mL) must have .
- Recovery: Spiked matrix samples should yield recoveries between 70% and 120%.
  - Troubleshooting: Low recovery often indicates old NaBEt<sub>4</sub> or incorrect pH.
- Blank Analysis: Reagent blanks must be < LOQ.
  - Risk:[\[4\]](#)[\[7\]](#) NaBEt<sub>4</sub> can sometimes be contaminated with trace mono-ethyl tin species; verify reagent purity.
- Internal Standard Response: The area of TPrT in samples should be within ±30% of the calibration standard.

## Scientific Rationale & Troubleshooting

### Why NaBEt<sub>4</sub> over Grignard?

Historically, Grignard reagents (e.g., pentylmagnesium bromide) were used. However, Grignard reagents react violently with water, requiring samples to be freeze-dried or extracted into aprotic solvents first. NaBEt<sub>4</sub> allows for in-situ derivatization in the aqueous phase, significantly reducing sample preparation time and preventing loss of volatile analytes during drying steps [1].

### Managing Interferences

In complex biological or sediment matrices, sulfur compounds can interfere. If the chromatogram shows high background, a desulfurization step using activated copper powder added to the hexane extract is recommended before injection.

### Stability of Standards

Organotin standard solutions in methanol are stable for months at 4°C. However, the derivatized extracts (in hexane) are volatile. Analyze within 24 hours or store at -20°C in crimped vials.

## References

- ISO 17353:2004. Water quality — Determination of selected organotin compounds — Gas chromatographic method. International Organization for Standardization.
- European Standard EN 71-3:2019. Safety of toys — Part 3: Migration of certain elements. (Regulates organotin limits in consumer products).[6]
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